

# 2-Chlorocinnamaldehyde molecular structure and weight

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## Compound of Interest

Compound Name: 2-Chlorocinnamaldehyde

Cat. No.: B166138

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An In-depth Technical Guide on **2-Chlorocinnamaldehyde** for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Chlorocinnamaldehyde**, focusing on its molecular structure, weight, and other properties relevant to its application in scientific research and drug development.

## Core Properties: Molecular Structure and Weight

**2-Chlorocinnamaldehyde** is an organic compound with the systematic IUPAC name (2E)-3-(2-chlorophenyl)prop-2-enal. Its chemical structure consists of a benzene ring substituted with a chlorine atom at the second position (ortho), attached to an acrylic aldehyde functional group.

The molecular formula for **2-Chlorocinnamaldehyde** is  $C_9H_7ClO$ .<sup>[1][2]</sup> This formula indicates that each molecule is composed of nine carbon atoms, seven hydrogen atoms, one chlorine atom, and one oxygen atom.

The molecular weight of **2-Chlorocinnamaldehyde** is 166.60 g/mol .<sup>[3][4][5]</sup> The exact mass is 166.01900.<sup>[1]</sup>

## Key Physicochemical Data

Property	Value
CAS Number	1794-45-2 <a href="#">[1]</a>
Density	1.192 g/cm <sup>3</sup> <a href="#">[1]</a>
Boiling Point	286.8 °C at 760 mmHg <a href="#">[1]</a>
Flash Point	133.2 °C <a href="#">[1]</a>
Vapor Pressure	0.00259 mmHg at 25°C <a href="#">[1]</a>
Refractive Index	1.591 <a href="#">[1]</a>

## Molecular Structure Visualization

The following diagram illustrates the two-dimensional structure of **2-Chlorocinnamaldehyde**, highlighting the spatial arrangement of its constituent atoms and functional groups.

Caption: 2D structure of **2-Chlorocinnamaldehyde**.

## Synthesis and Characterization

A primary method for the synthesis of **2-Chlorocinnamaldehyde** is through the condensation of 2-chlorobenzaldehyde with acetaldehyde in the presence of a base. This reaction is a variant of the Claisen-Schmidt condensation.

## Experimental Protocol: Synthesis of **2-Chlorocinnamaldehyde**

Objective: To synthesize **2-Chlorocinnamaldehyde** from 2-chlorobenzaldehyde and acetaldehyde.

Materials:

- 2-chlorobenzaldehyde
- Acetaldehyde
- Sodium hydroxide

- Ethanol
- Diethyl ether
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- Prepare a solution of sodium hydroxide in water and cool to 10°C.
- In a separate flask, mix 2-chlorobenzaldehyde with ethanol.
- Slowly add the sodium hydroxide solution to the 2-chlorobenzaldehyde mixture, maintaining the temperature below 20°C.
- Add acetaldehyde dropwise to the reaction mixture while stirring vigorously.
- Continue stirring for 2-3 hours at room temperature.
- Neutralize the reaction mixture with dilute hydrochloric acid.
- Extract the product with diethyl ether.
- Wash the organic layer with a saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent.
- Purify the resulting crude product by vacuum distillation.

## Synthesis Workflow

The following diagram outlines the key stages of the synthesis process.



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Caption: Key stages in the synthesis of **2-Chlorocinnamaldehyde**.

## Applications in Research and Drug Development

The presence of the chlorine atom and the  $\alpha,\beta$ -unsaturated aldehyde functionality makes **2-Chlorocinnamaldehyde** a compound of interest for various applications. The electrophilic nature of the  $\beta$ -carbon in the propenal group allows it to react with nucleophiles, a property that is often exploited in the design of enzyme inhibitors.

The chlorinated phenyl ring can engage in various intermolecular interactions, including halogen bonding, which can be crucial for molecular recognition at a biological target.

Researchers have explored derivatives of **2-Chlorocinnamaldehyde** for their potential as antimicrobial, anti-inflammatory, and anticancer agents.

## References

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